

How to dissolve AMP-PNP lithium hydrate for stock solutions.

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Compound of Interest

Compound Name: AMP-PNP lithium hydrate

Cat. No.: B13399439

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Technical Support Center: AMP-PNP Lithium Hydrate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling and use of **AMP-PNP lithium hydrate**. Find answers to frequently asked questions, troubleshoot common issues, and follow detailed protocols for preparing stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving AMP-PNP lithium hydrate?

A1: **AMP-PNP lithium hydrate** is soluble in water.[1] For biological experiments, it is often recommended to dissolve it in a buffered solution to maintain a stable pH.

Q2: What is the maximum concentration for a stock solution of **AMP-PNP lithium hydrate** in water?

A2: **AMP-PNP lithium hydrate** is soluble in water at concentrations up to 50 mg/mL.[1] Some suppliers also provide solubility data around 26.5 mg/mL, which corresponds to approximately 50 mM.[2]

Q3: How should I store the solid AMP-PNP lithium hydrate and its stock solutions?







A3: Solid **AMP-PNP lithium hydrate** should be stored at -20°C upon arrival.[1][3] Stock solutions should be aliquoted and stored at -70°C for up to 3 months to minimize degradation and maintain potency.[1][3][4] Some sources suggest that storage at -80°C can extend the stability to 6 months.[2] It is advisable to avoid repeated freeze-thaw cycles.[2] Thawed aliquots should ideally be used within one week.[3][4]

Q4: Is **AMP-PNP lithium hydrate** stable at all pH values?

A4: No, AMP-PNP is very unstable in acidic conditions.[1] Solutions at a low pH will rapidly hydrolyze to the corresponding phosphoramidate and inorganic phosphate.[1] It is recommended to work with solutions at a neutral or slightly alkaline pH, such as pH 7.4.[3][4]

Q5: Can I use buffers other than water to dissolve AMP-PNP lithium hydrate?

A5: Yes, using a buffer is recommended to ensure pH stability. A common buffer used for preparing AMP-PNP solutions is HEPES at pH 7.4.[3][4] While compatibility with all biological buffers is not extensively documented, it is crucial to ensure the final solution pH is not acidic.

Troubleshooting Guide



Symptom	Probable Cause	Resolution
Precipitate forms in the solution upon dissolving.	The concentration may be too high for the solvent and temperature. Incomplete dissolution.	Gently warm the solution and/or sonicate to aid dissolution.[2] Ensure the powder is fully dissolved by vortexing thoroughly.
The pH of the solution is too low, causing hydrolysis and precipitation of degradation products.	Ensure the solvent (e.g., water) is not acidic. It is highly recommended to use a buffer, such as 50 mM HEPES at pH 7.4, to maintain a stable pH.[3]	
Experimental results are inconsistent or show no effect.	The AMP-PNP stock solution may have degraded due to improper storage or handling.	Prepare a fresh stock solution from solid material. Ensure aliquots are stored at -70°C or -80°C and avoid multiple freeze-thaw cycles.[2][3] Use thawed aliquots within a week. [3][4]
The stock solution was prepared in an acidic buffer or water, leading to hydrolysis.	Always prepare and use AMP-PNP solutions in buffers with a pH of 7.0 or higher. A pH of 7.4 is optimal.[3][4]	
Difficulty dissolving the powder completely.	The powder has absorbed moisture, making it difficult to dissolve.	Store the solid compound in a desiccator at -20°C to prevent moisture absorption.
The solvent volume is insufficient for the amount of powder.	Double-check calculations to ensure the correct solvent volume is added for the desired concentration.	

Experimental Protocols



Protocol 1: Preparation of a 10 mg/mL AMP-PNP Stock Solution in Water

- Weighing: Accurately weigh out the desired amount of AMP-PNP lithium hydrate powder in a sterile microcentrifuge tube.
- Dissolving: Add the appropriate volume of ultrapure water to achieve a final concentration of 10 mg/mL.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -70°C for up to 3 months.[1]

Protocol 2: Preparation of a 100 mM AMP-PNP Stock Solution in HEPES Buffer

- Buffer Preparation: Prepare a 50 mM HEPES buffer solution and adjust the pH to 7.4 using NaOH.
- Weighing: Weigh out the appropriate amount of AMP-PNP lithium hydrate powder.
- Reconstitution: Reconstitute the lyophilized AMP-PNP powder by adding the appropriate volume of the prepared 50 mM HEPES buffer (pH 7.4) to achieve the desired final concentration (e.g., 100 mM).[3]
- Mixing: Mix the solution thoroughly by vortexing to ensure complete dissolution.
- Sterilization (Optional): If required for your application, filter the solution through a 0.22 μm syringe filter.
- Aliquoting and Storage: Aliquot the stock solution and store at -70°C for up to 3 months.[3]

Quantitative Data Summary



Solubility Data

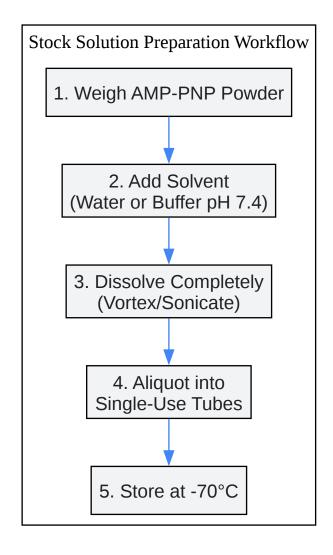
Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	50[1]	~94.3	Based on anhydrous molecular weight of 529.93 g/mol .
Water	26.5	50	Some suppliers report this as the maximum solubility.

Stability of Stock Solutions

Storage Temperature	Duration	Degradation Notes
-70°C	Up to 3 months	Recommended for maintaining potency.[1][3][4]
-70°C	After 6 months	Approximately 5% hydrolysis has been observed.[1]
-80°C	Up to 6 months	May offer extended stability.[2]
Thawed Aliquots	Up to 1 week	To be used promptly to avoid degradation.[3][4]

Visualizations

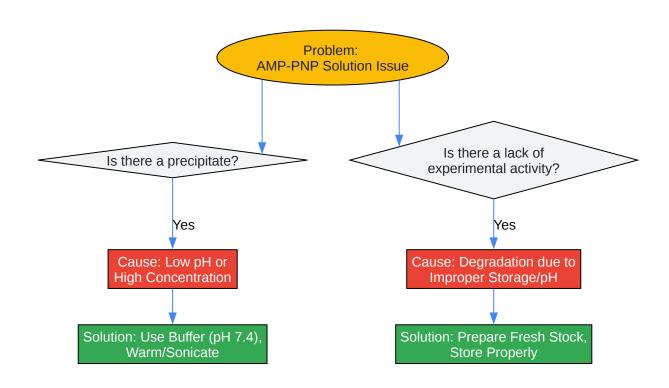




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Caption: Workflow for preparing AMP-PNP lithium hydrate stock solutions.





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Caption: Troubleshooting logic for common AMP-PNP solution issues.

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